

# Introduction: The Strategic Importance of a Versatile Heterocyclic Building Block

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## Compound of Interest

Compound Name: 5-(tert-Butyl)oxazole-2-carbaldehyde

Cat. No.: B8741675

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**5-(tert-Butyl)oxazole-2-carbaldehyde** is a heterocyclic compound featuring a five-membered oxazole ring. This ring system is a prominent scaffold in medicinal chemistry and materials science due to its unique electronic properties, metabolic stability, and ability to participate in hydrogen bonding.[1][2] The oxazole core is found in numerous marine natural products with significant biological activities, including anti-tumor, anti-bacterial, and anti-inflammatory properties.[3]

This guide provides a comprehensive overview of **5-(tert-Butyl)oxazole-2-carbaldehyde**, focusing on its synthesis, physicochemical characteristics, reactivity, and applications. The strategic placement of a bulky tert-butyl group at the C5 position and a reactive carbaldehyde at the C2 position makes this molecule a highly valuable and versatile intermediate for the synthesis of complex molecular architectures and novel drug candidates. The tert-butyl group can enhance pharmacokinetic properties such as metabolic stability and cell permeability, while the aldehyde function serves as a synthetic handle for a wide array of chemical transformations.

## Physicochemical and Structural Data

A precise understanding of a compound's properties is fundamental to its application in research and development. The key identifiers and computed properties for **5-(tert-Butyl)oxazole-2-carbaldehyde** are summarized below.

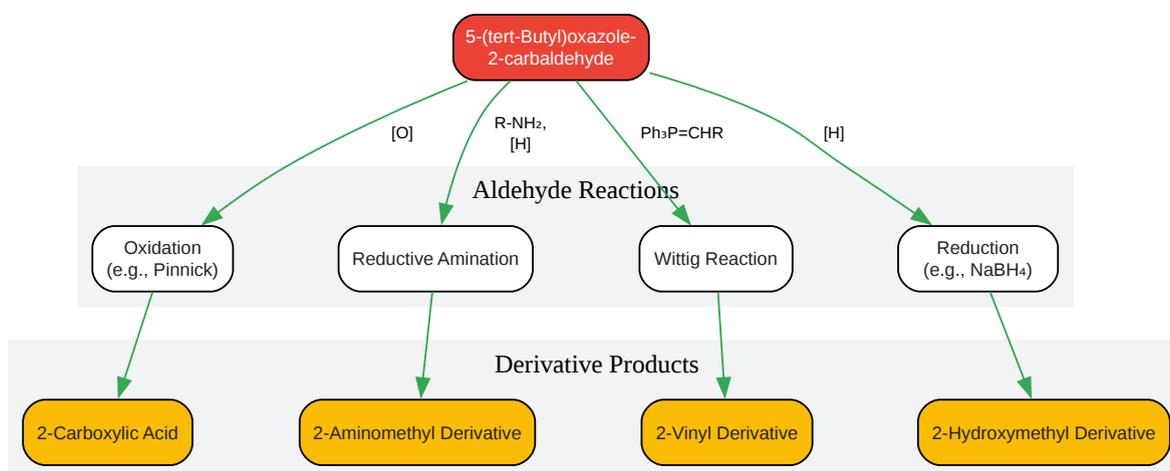
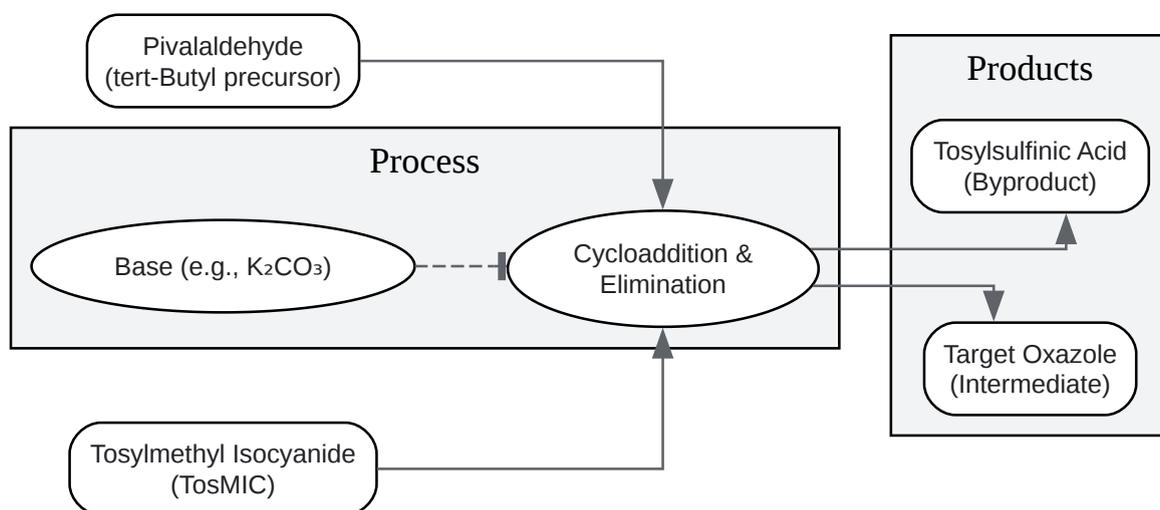
Property	Value	Source
CAS Number	252662-41-2	[4]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO <sub>2</sub>	[4]
Molecular Weight	153.18 g/mol	[5]
IUPAC Name	5-tert-butyl-1,3-oxazole-2-carbaldehyde	[4]
InChI Key	PXCITRFXUWRCHZ-UHFFFAOYSA-N	[4]
SMILES	<chem>CC(C)(C)C1=CN=C(O1)C=O</chem>	[6]
Topological Polar Surface Area (TPSA)	43.1 Å <sup>2</sup>	[5][7]
LogP (Computed)	1.5	[5]

## Synthesis and Characterization

The construction of the 2,5-disubstituted oxazole core can be achieved through several established synthetic methodologies. One of the most prominent and efficient methods is the Van Leusen oxazole synthesis.

### Van Leusen Oxazole Synthesis

This reaction provides a direct route to 5-substituted oxazoles from aldehydes using tosylmethyl isocyanide (TosMIC).[8][9] The reaction proceeds via a base-mediated cycloaddition mechanism. The use of a solid-phase resin as the base can simplify purification, allowing for the removal of the base and the tosylsulfonic acid byproduct by simple filtration.[9]



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## Sources

- [1. ijpsonline.com](https://www.ijpsonline.com) [[ijpsonline.com](https://www.ijpsonline.com)]
- [2. benthamdirect.com](https://www.benthamdirect.com) [[benthamdirect.com](https://www.benthamdirect.com)]
- [3. Making sure you're not a bot!](https://www.drs.nio.res.in) [[drs.nio.res.in](https://www.drs.nio.res.in)]
- [4. 5-tert-butyl-1,3-oxazole-2-carbaldehyde | 252662-41-2](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- [5. 5-Tert-butyl-1,2-oxazole-4-carbaldehyde | C8H11NO2 | CID 82416974 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- [6. PubChemLite - 5-tert-butyl-1,2-oxazole-4-carbaldehyde \(C8H11NO2\)](https://pubchemlite.lcsb.uni.lu) [[pubchemlite.lcsb.uni.lu](https://pubchemlite.lcsb.uni.lu)]
- [7. chemscene.com](https://www.chemscene.com) [[chemscene.com](https://www.chemscene.com)]
- [8. mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- [9. 1,3-Oxazole synthesis](https://www.organic-chemistry.org) [[organic-chemistry.org](https://www.organic-chemistry.org)]
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